

Personal protective equipment for handling 3-Amino-3-(3-nitrophenyl)propanoic acid

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Compound of Interest

Compound Name: 3-Amino-3-(3-nitrophenyl)propanoic acid

Cat. No.: B1267585

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Essential Safety and Handling Guide for 3-Amino-3-(3-nitrophenyl)propanoic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Amino-3-(3-nitrophenyl)propanoic acid**, ensuring a secure laboratory environment.

Adherence to these protocols is vital for minimizing risks and ensuring regulatory compliance.

Hazard Identification and Personal Protective Equipment

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Amino-3-(3-nitrophenyl)propanoic acid** is associated with the following hazards:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

The GHS pictogram for this substance is an exclamation mark (GHS07), indicating these health hazards.[2]

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling this chemical.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Must be chemical splash goggles. A face shield should be worn over safety glasses if there is a risk of splashing.[3] [4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.[3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned.[3]
Respiratory Protection	Respirator	A respirator should be used if engineering controls, such as a fume hood, are not available or are insufficient to control exposure to dust.
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes are required at all times within the laboratory.[3]

Experimental Protocols: Handling and Disposal Procedures

Handling Protocol

- Preparation: Before beginning work, ensure all required PPE is worn correctly. The handling area, preferably a chemical fume hood, must be clean and uncluttered.[3]

- Dispensing: When weighing or transferring the solid compound, do so in a manner that avoids the creation of dust.
- During Use: Keep the container of **3-Amino-3-(3-nitrophenyl)propanoic acid** tightly closed when not in use.[3][5] Avoid all personal contact, including the inhalation of dust.[3]
- After Handling: Thoroughly wash hands and any exposed skin with soap and water.[3] Decontaminate all work surfaces and equipment used during the procedure.

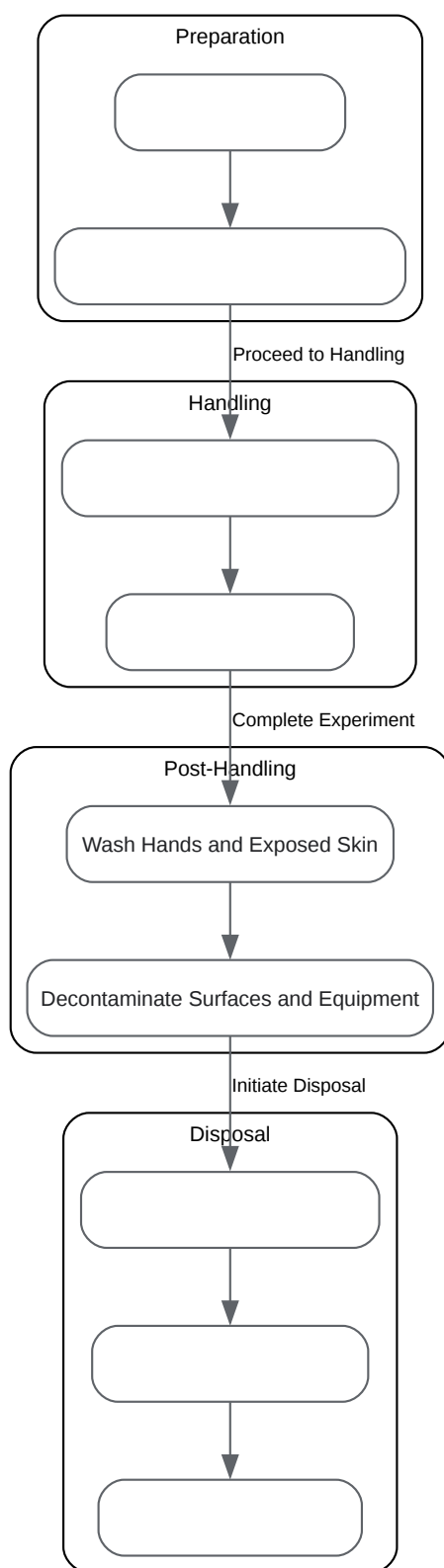
Disposal Plan

Proper disposal of **3-Amino-3-(3-nitrophenyl)propanoic acid** and any contaminated materials is critical to prevent environmental contamination and ensure safety.

- Waste Collection: All waste contaminated with this chemical, including disposable gloves, weighing papers, and empty containers, must be collected in a designated hazardous waste container that is clearly labeled.
- Waste Segregation: Do not mix this waste with other waste streams. Follow your institution's specific guidelines provided by the Environmental Health and Safety (EHS) office.
- Container Management: Keep the hazardous waste container securely closed. Store it in a designated, well-ventilated, and secure area until it is collected by trained personnel for disposal.

Workflow Visualization

The following diagram illustrates the key steps for safely handling **3-Amino-3-(3-nitrophenyl)propanoic acid**.



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Caption: Workflow for handling **3-Amino-3-(3-nitrophenyl)propanoic acid**.

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